

# Proper Disposal of Isopropyl 2-Aminoacetate Hydrochloride: A Comprehensive Guide

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## Compound of Interest

Compound Name:	<i>Isopropyl 2-aminoacetate hydrochloride</i>
CAS No.:	<i>14019-62-6</i>
Cat. No.:	<i>B555828</i>

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and regulatory compliance. This guide provides essential, immediate safety and logistical information for the proper disposal of **isopropyl 2-aminoacetate hydrochloride**, a common reagent in synthetic chemistry. While a specific Safety Data Sheet (SDS) for **isopropyl 2-aminoacetate hydrochloride** was not identified, this document synthesizes best practices from the disposal procedures of analogous amino acid esters and hydrochlorides to ensure a conservative and safety-conscious approach.

It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols and to obtain the SDS from the manufacturer for detailed guidance.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are equipped with the appropriate Personal Protective Equipment (PPE). Based on the handling requirements for similar

chemicals, the following PPE is recommended:

- Eye Protection: Goggles (European standard - EN 166)[1]
- Hand Protection: Protective gloves[1]
- Skin and Body Protection: Wear appropriate protective gloves and clothing to prevent skin exposure[1]. A standard lab coat is recommended.
- Respiratory Protection: In case of insufficient ventilation or when handling powders that may become airborne, use a NIOSH/MSHA or European Standard EN 149:2001 approved respirator[1].

## Step-by-Step Disposal Procedure

The following is a general, step-by-step guide for the disposal of **isopropyl 2-aminoacetate hydrochloride**. Always perform these steps in a well-ventilated area, preferably within a chemical fume hood.

- Waste Classification: Treat **isopropyl 2-aminoacetate hydrochloride** as a hazardous chemical waste. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste by consulting local, regional, and national regulations[1][2].
- Containerization:
  - Solid Waste: Unused or expired solid **isopropyl 2-aminoacetate hydrochloride** should be left in its original container if possible. If not, transfer it to a clearly labeled, sealed waste container designated for solid chemical waste.
  - Contaminated Materials: Any materials that have come into contact with the chemical, such as weighing paper, gloves, and pipette tips, should also be disposed of in the designated solid hazardous waste container.
  - Liquid Waste: Solutions containing **isopropyl 2-aminoacetate hydrochloride** should be collected in a dedicated, sealed, and clearly labeled container for liquid chemical waste. Do not mix with other waste streams unless explicitly permitted by your EHS department.

- Labeling: All waste containers must be clearly labeled with the full chemical name ("**Isopropyl 2-aminoacetate hydrochloride**"), the approximate quantity, and any relevant hazard warnings.
- Storage: Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials. Ensure the storage area has secondary containment to prevent the spread of any potential leaks.
- Institutional Pickup: Contact your institution's EHS department to arrange for the pickup and final disposal of the hazardous waste. Follow their specific procedures for scheduling and documentation.

Never dispose of **isopropyl 2-aminoacetate hydrochloride** down the drain or in the regular trash.

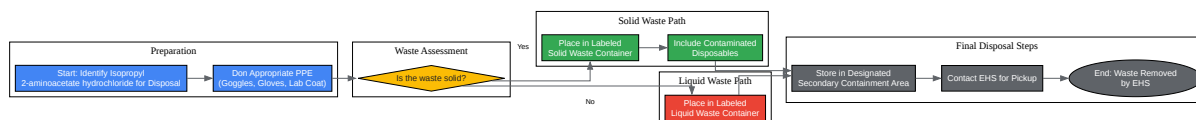
## Quantitative Data Summary

While specific quantitative data for **isopropyl 2-aminoacetate hydrochloride** is not available, the following table summarizes key physical and safety information for analogous compounds, which should be considered as a precautionary measure.

Property	Information	Source Analogy
Physical State	Solid, Powder	Glycine isopropyl ester hydrochloride[3]
Appearance	White	Glycine isopropyl ester hydrochloride[3]
Melting Point	179 - 181 °C / 354.2 - 357.8 °F	3-Aminomethylbenzoic acid methyl ester hydrochloride[1]
GHS Hazard Statements	Not classified as a hazardous substance or mixture. However, some derivatives can be harmful if swallowed and toxic to aquatic life.	Generic Amino Acid & PEG SDS
GHS Precautionary Statements	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P273: Avoid release to the environment. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth. P501: Dispose of contents/container to an approved waste disposal plant.	Propargyl-PEG7-NHS ester[4]

## Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **isopropyl 2-aminoacetate hydrochloride**, emphasizing the critical decision points and safety checks.



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### Disposal Workflow for **Isopropyl 2-aminoacetate hydrochloride**.

By adhering to these procedures and consulting with your institutional safety resources, you can ensure the safe and compliant disposal of **isopropyl 2-aminoacetate hydrochloride**, contributing to a secure laboratory environment.

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## References

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